

Application Notes and Protocols for Radium Nitrate in Calibration Standards

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Compound of Interest

Compound Name: Radium nitrate

CAS No.: 10213-12-4

Cat. No.: B592933

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **radium nitrate** ($\text{Ra}(\text{NO}_3)_2$) in the preparation and application of calibration standards for a variety of radiation detectors. The long half-life of its primary isotope, Radium-226 (^{226}Ra), at approximately 1,600 years, and its complex decay chain make it a versatile and stable reference source for alpha, beta, and gamma spectroscopy. Proper handling and accurate preparation of these standards are paramount for ensuring the quality and reliability of radiation measurement data.

Principle of Operation

Radium-226 decays through a series of short-lived daughter products, each emitting characteristic alpha, beta, and gamma radiation at various energies. This cascade of decay products, when in secular equilibrium with the ^{226}Ra parent, provides a wide range of well-defined energy peaks that can be used for both energy and efficiency calibration of radiation detectors. The process of reaching this equilibrium, where the decay rate of the daughter nuclides equals that of the parent, typically requires sealing the radium source for about 30 days to contain the gaseous radon-222 (^{222}Rn) and its progeny.

Data Presentation

Radium-226 Decay Chain and Emissions

The following table summarizes the primary decay products of ^{226}Ra and their most prominent emissions used for detector calibration.

Nuclide	Half-life	Primary Emission(s)	Energy (keV)	Emission Probability (%)
^{226}Ra	1600 years	Alpha (α)	4784	94.45
Gamma (γ)	186.2	3.59		
^{222}Rn	3.82 days	Alpha (α)	5489	~100
^{214}Pb	26.8 minutes	Beta (β^-)	1024 (max)	48.0
Gamma (γ)	295.2	18.42		
Gamma (γ)	351.9	35.60		
^{214}Bi	19.9 minutes	Beta (β^-)	3272 (max)	42.0
Gamma (γ)	609.3	45.49		
Gamma (γ)	1120.3	14.91		
Gamma (γ)	1764.5	15.30		
^{210}Pb	22.3 years	Beta (β^-)	63.5 (max)	84.0
Gamma (γ)	46.5	4.25		

*Note: This table presents a selection of the most commonly used emissions

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